

Motixafortide cost-effectiveness analysis healthcare utilization

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Compound Focus: Motixafortide

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Motixafortide Cost-Effectiveness & Healthcare Utilization FAQ

Q1: What is the evidence for the cost-effectiveness of Motixafortide in stem cell mobilization?

A cost-effectiveness analysis presented at the American Society of Hematology (ASH) meeting in 2022 compared **Motixafortide** in combination with Granulocyte Colony-Stimulating Factor (G-CSF) against plerixafor with G-CSF for stem cell mobilization in multiple myeloma patients [1] [2].

The analysis, based on data from the GENESIS Phase 3 trial, demonstrated that the **Motixafortide** regimen was "dominant," meaning it provided better health outcomes at a lower total cost over a lifetime horizon [1] [2]. The key results are summarized below.

*Table 1: Key Outcomes from the Cost-Effectiveness Analysis of **Motixafortide** + G-CSF vs. Plerixafor + G-CSF*

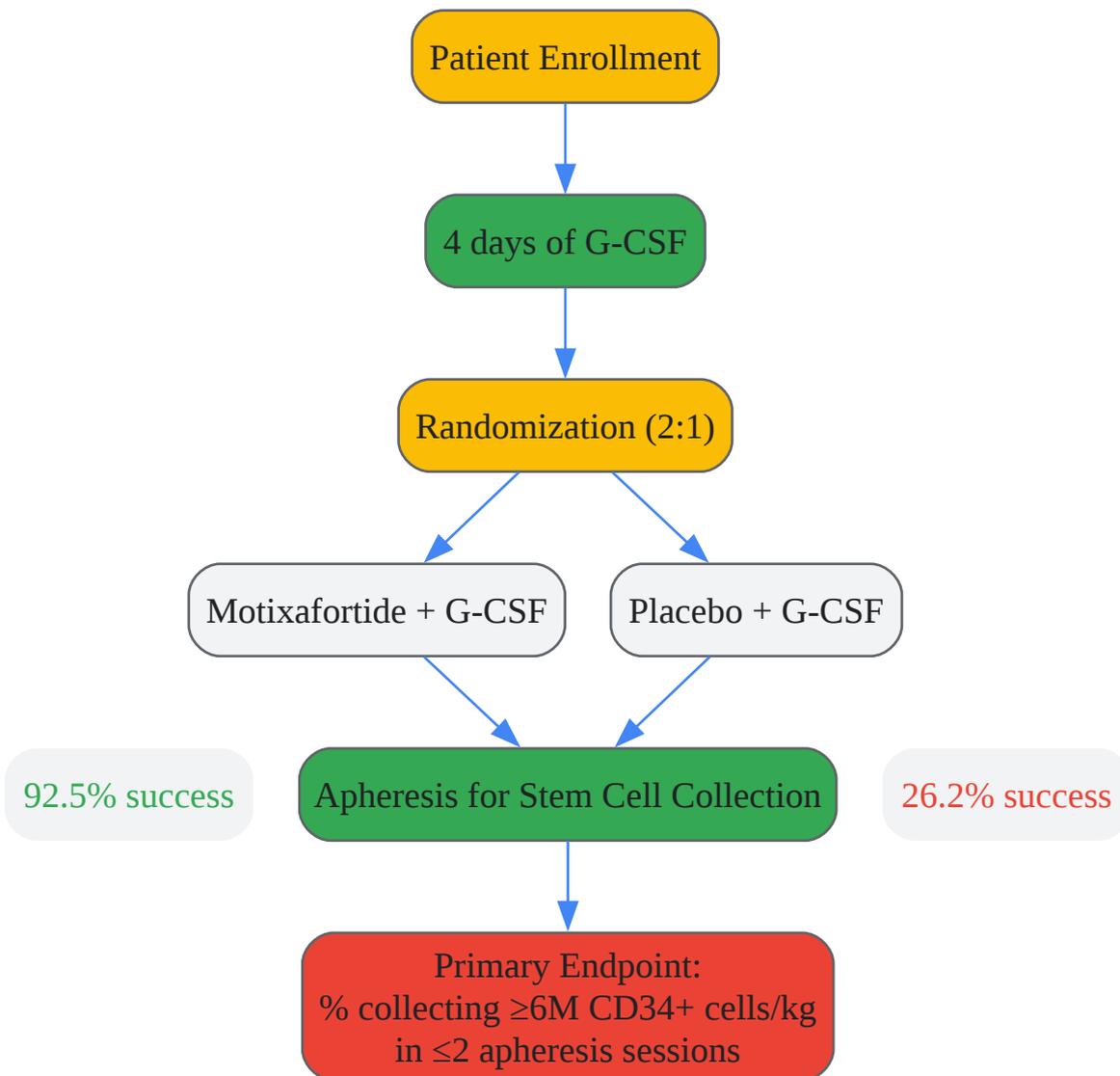
Outcome Measure	Performance of Motixafortide + G-CSF
Healthcare Resource Utilization (HRU)	Significantly lower, including less frequent G-CSF administration, lower total G-CSF doses, and fewer apheresis sessions [1] [2].

Outcome Measure	Performance of Motixafortide + G-CSF
Successful Mobilization in 1 Apheresis	A significantly greater proportion of patients successfully mobilized $\geq 6 \times 10^6$ CD34+ cells/kg within a single apheresis day [1] [2].
Cost-Effectiveness Result	Dominant strategy, resulting in additional Quality-Adjusted Life Years (QALYs) and lower total costs [1] [2].

Q2: What clinical trial data supports the efficacy of Motixafortide?

The primary clinical evidence comes from the pivotal GENESIS Phase 3 trial (NCT03246529) [3]. This was a randomized, double-blind, placebo-controlled study in patients with multiple myeloma.

The trial's workflow and remarkable success in a single apheresis session can be visualized as follows:



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The trial met both its primary and key secondary endpoints with high statistical significance [3]:

- **Primary Endpoint:** 92.5% of patients in the **Motixafortide** group collected $\geq 6 \times 10^6$ CD34+ cells/kg within two apheresis sessions, compared to 26.2% in the placebo group.
- **Key Secondary Endpoint:** 88.8% of patients in the **Motixafortide** group achieved this goal in just **one apheresis session**, compared to only 9.5% in the placebo group [3].

Q3: Are there ongoing studies exploring Motixafortide in other therapeutic areas?

Yes, research is actively investigating **Motixafortide** for other indications, leveraging its mechanism as a CXCR4 inhibitor [4].

- **Sickle Cell Disease (SCD):** An ongoing Phase 1 clinical trial (NCT06442761) is evaluating **Motixafortide** for mobilizing stem cells for gene therapy in SCD patients. This is critical because G-CSF is contra-indicated in SCD, creating an unmet need for effective mobilization strategies [5] [1] [2].
- **Pancreatic Cancer:** A randomized Phase 2 trial (CheMo4METPANC, NCT04543071) is combining **Motixafortide** with an anti-PD-1 immunotherapy (Cemiplimab) and standard chemotherapy. Early pilot data showed encouraging results, with 4 out of 11 patients remaining progression-free for over a year [6].

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References

1. BioLineRx Announces Presentations on Cost-Effectiveness ... [prnewswire.com]
2. Release Details - Investors | BioLineRx [ir.biolinerx.com]
3. Motixafortide and G-CSF to mobilize hematopoietic stem ... [nature.com]
4. What clinical trials have been conducted for Motixafortide? [synapse.patsnap.com]
5. SCD Stem Cell Mobilization and Apheresis Using ... [patlynk.com]
6. BioLineRx Announces New Pilot Phase Data from Phase 2 ... [prnewswire.com]

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